

An In-depth Technical Guide to 4-Ethyl-3,3-dimethyloctane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Ethyl-3,3-dimethyloctane

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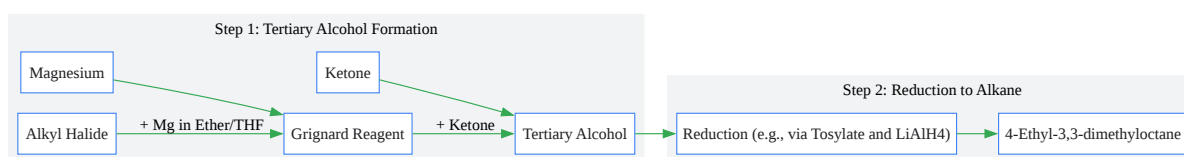
This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and analysis of **4-Ethyl-3,3-dimethyloctane**. Due to the limited availability of experimental data for this specific isomer, this guide incorporates computed data and representative experimental protocols for structurally similar branched alkanes to provide a practical resource for laboratory applications.

Molecular Structure and Identification

4-Ethyl-3,3-dimethyloctane is a saturated branched-chain alkane. Its fundamental properties are summarized in the table below. The core structure consists of an eight-carbon octane chain with an ethyl group at the fourth carbon and two methyl groups at the third carbon.

Property	Value	Source
IUPAC Name	4-Ethyl-3,3-dimethyloctane	[1][2]
Molecular Formula	C ₁₂ H ₂₆	[1][2]
Molecular Weight	170.33 g/mol	[1][2]
CAS Number	62183-57-7	[1][2]
Canonical SMILES	CCCCC(CC)C(C)(C)CC	[1]
InChI Key	BKNJDUXGYCILJT-UHFFFAOYSA-N	[1]
Computed XLogP3-AA	5.8	[1]
Computed Boiling Point	Data not available	
Computed Density	Data not available	

Note: Most physical properties for **4-Ethyl-3,3-dimethyloctane** are computationally derived due to a lack of extensive experimental data in the literature.



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References

- 1. 4-Ethyl-3,3-dimethyloctane | C₁₂H₂₆ | CID 53425101 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-ethyl-3,3-dimethyloctane [webbook.nist.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Ethyl-3,3-dimethyloctane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14556946#4-ethyl-3-3-dimethyloctane-molecular-structure]

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Phone: (601) 213-4426
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